A Technical Guide to the Physicochemical Characterization of 3-Butoxypyrrolidine

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Compound of Interest

Compound Name:	*3-Butoxypyrrolidine*
CAS No.:	*946715-13-5*
Cat. No.:	*B1521070*

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Introduction: The Significance of the Pyrrolidine Scaffold

The pyrrolidine ring is a privileged scaffold in medicinal chemistry, forming the core of numerous FDA-approved drugs and biologically active molecules.[1] Its saturated, five-membered heterocyclic structure provides a three-dimensional framework that can be strategically functionalized to modulate pharmacological activity, selectivity, and pharmacokinetic properties.[1] Substituted pyrrolidines, such as 3-aryl pyrrolidines, have demonstrated potent activity as ligands for serotonin and dopamine receptors, among other biological targets.[1]

This guide focuses on **3-Butoxypyrrolidine**, a representative N-heterocycle. For any novel compound like this entering a drug discovery pipeline, a thorough and early assessment of its fundamental physicochemical properties is not merely a formality but a critical step that dictates its future development. Properties such as solubility, lipophilicity (LogP), and ionization state (pKa) are paramount as they govern a molecule's absorption, distribution, metabolism, and excretion (ADME) profile.

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This document serves as a technical resource for researchers, providing both a summary of key physicochemical parameters and, more importantly, the robust, field-proven experimental protocols required to determine them. The methodologies described herein are designed to be self-validating, ensuring data integrity and reproducibility.

Core Physicochemical Properties of 3-Butoxypyrrolidine

A precise understanding of a compound's physical and chemical characteristics is the foundation of its development. The following table summarizes the essential properties for **3-Butoxypyrrolidine**. As this is a specialized chemical, many of these values are not available in public literature and must be determined experimentally using the protocols detailed in the subsequent sections.

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Property	Value	Significance in Drug Development
IUPAC Name	3-butoxypyrrolidine	Unambiguous chemical identification.
Molecular Formula	$C_8H_{17}NO$	Determines exact mass and elemental composition.
Molecular Weight	143.23 g/mol	Influences diffusion rates and is a key parameter in Lipinski's Rule of Five.
Aqueous Solubility	Requires experimental determination	Directly impacts bioavailability and formulation options. Low solubility can hinder assays.[2]
LogP (Octanol/Water)	Requires experimental determination	Measures lipophilicity; critical for predicting membrane permeability and oral absorption.
pKa (Acid Dissociation Constant)	Requires experimental determination	Determines the ionization state at physiological pH (7.4), affecting solubility and target binding.[3]
Boiling Point	Requires experimental determination	Relevant for purification (distillation) and assessing volatility.
Density	Requires experimental determination	Important for formulation and process chemistry calculations.

Section 1: Aqueous Solubility Determination

Expert Insight: Aqueous solubility is a gatekeeper property in drug discovery. A compound that cannot dissolve in aqueous media will likely have poor bioavailability and will be challenging to formulate. We present a kinetic solubility assay protocol, widely used in early discovery for its

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high-throughput nature, which relies on precipitating the compound from a DMSO stock solution into an aqueous buffer.[2]

Protocol 1: Kinetic Aqueous Solubility via Nephelometry

This method assesses solubility by measuring the formation of precipitate (light scattering) when a compound, dissolved in DMSO, is introduced into an aqueous buffer.[2]

Methodology:

- Stock Solution Preparation: Prepare a 10 mM stock solution of **3-Butoxypyrrolidine** in 100% Dimethyl Sulfoxide (DMSO).
- Serial Dilution: In a 96-well plate, perform serial dilutions of the stock solution with DMSO to create a range of concentrations (e.g., 10 mM down to 0.01 mM).
- Addition to Buffer: Using a liquid handler, add a small, fixed volume (e.g., 5 µL) of each DMSO concentration to a larger volume (e.g., 245 µL) of Phosphate-Buffered Saline (PBS) at pH 7.4 in a clear-bottom 96-well plate. This results in a final DMSO concentration of 2%.
- Equilibration: Seal the plate and incubate at room temperature (25°C) for 2 hours with gentle agitation to allow for precipitation to reach equilibrium.
- Measurement: Place the plate in a nephelometer or a plate reader capable of measuring light scattering at a specific wavelength (e.g., 620 nm).
- Data Analysis: The solubility limit is defined as the highest concentration that does not produce a significant increase in light scattering compared to a buffer/DMSO blank.

System Validation: A control compound with known low solubility (e.g., Miconazole) and high solubility (e.g., Metoprolol) should be run in parallel to validate the assay performance.

Workflow for Kinetic Solubility Assay

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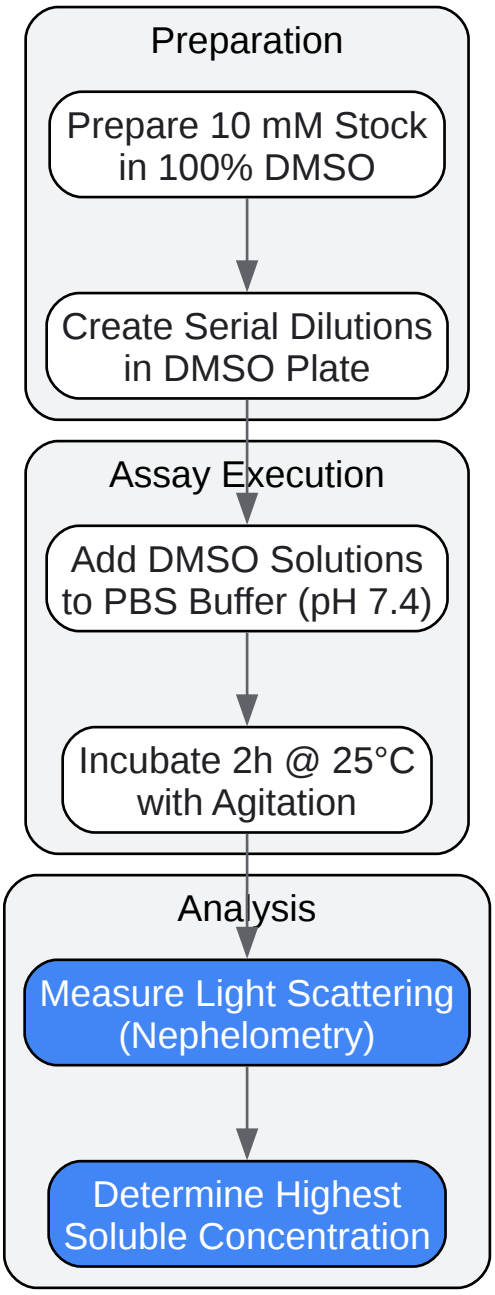

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Caption: Workflow for determining kinetic aqueous solubility.

Section 2: Lipophilicity Assessment (LogP)

Expert Insight: The octanol-water partition coefficient (P) is the definitive measure of a compound's lipophilicity. Expressed as LogP, it is a critical predictor of a drug's ability to cross biological membranes. The Shake-Flask method, outlined in OECD Guideline 107, remains the

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gold standard for its direct and unambiguous measurement.[4] A LogP between 1 and 3 is often considered optimal for oral drug absorption.

Protocol 2: LogP Determination by the Shake-Flask Method

This protocol directly measures the equilibrium distribution of **3-Butoxypyrrolidine** between n-octanol and water.[5]

Methodology:

- Solvent Saturation: Pre-saturate n-octanol with water and water (or PBS, pH 7.4) with n-octanol by mixing them vigorously for 24 hours, followed by a 24-hour separation period. This prevents volume changes during the experiment.
- Test Solution Preparation: Dissolve a known amount of **3-Butoxypyrrolidine** in the pre-saturated aqueous phase to create a stock solution of known concentration (C_initial). The concentration should be quantifiable by a suitable analytical method (e.g., HPLC-UV, LC-MS).
- Partitioning: In a separatory funnel or suitable vessel, combine a precise volume of the aqueous stock solution with a precise volume of the pre-saturated n-octanol (e.g., 1:1 v/v).[6]
- Equilibration: Shake the vessel vigorously for 30 minutes at a constant temperature (e.g., 25°C) to ensure thorough mixing and partitioning.[4][6]
- Phase Separation: Allow the phases to separate completely. To ensure a clean separation, centrifuge the mixture if emulsions form.[5]
- Quantification: Carefully sample the aqueous phase and measure the final concentration of **3-Butoxypyrrolidine** (C_aqueous).
- Calculation:
  - The concentration in the octanol phase is determined by mass balance: C_octanol = (C_initial - C_aqueous) * (V_aqueous / V_octanol)

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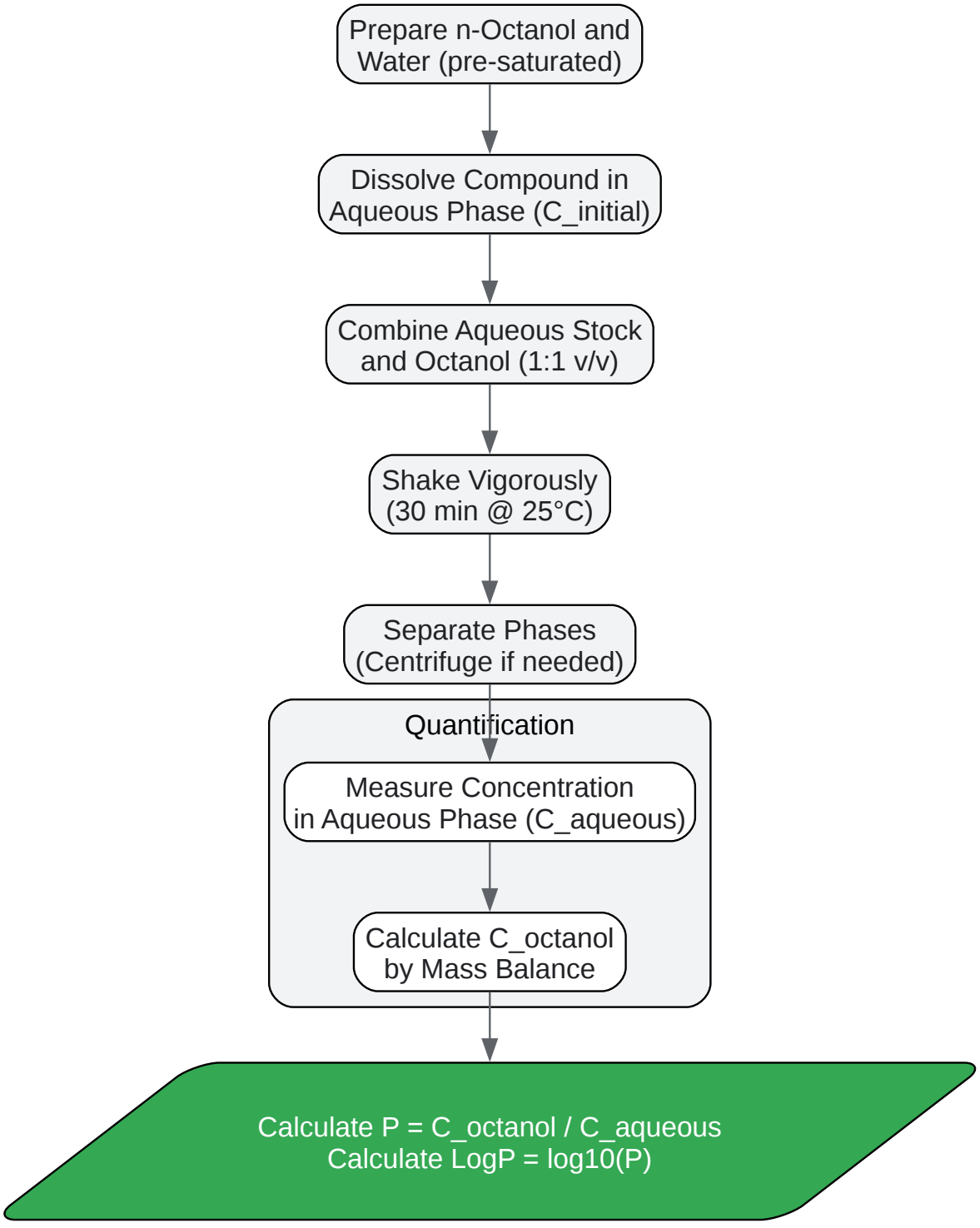
- The partition coefficient (P) is the ratio: P = C_octanol / C_aqueous
- LogP is the base-10 logarithm of P: LogP = $\log_{10}(P)$

System Validation: The total amount of the compound recovered from both phases should be within 90-110% of the initial amount to ensure mass balance and validate the experiment.[4]

Workflow for Shake-Flask LogP Determination



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Caption: OECD-compliant workflow for LogP determination.

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Section 3: pKa Determination

Expert Insight: The secondary amine within the **3-Butoxypyrrolidine** structure is basic and will be protonated to varying degrees depending on the pH. The pKa value quantifies this behavior.[3] Knowing the pKa is crucial because the charge state of a molecule profoundly affects its solubility, permeability, and interaction with its biological target. Potentiometric titration is the most accurate and direct method for determining pKa values.[7]

Protocol 3: pKa Determination by Potentiometric Titration

This method involves titrating a solution of the compound with a strong acid or base and monitoring the resulting pH change.[3]

Methodology:

- Sample Preparation: Prepare a solution of **3-Butoxypyrrolidine** of known concentration (e.g., 1 mM) in deionized water or a solution of constant ionic strength (e.g., 0.15 M KCl).[3]
- Titration Setup: Place the solution in a thermostatted vessel on a magnetic stirrer. Immerse a calibrated pH electrode into the solution.[3]
- Titration: Since **3-Butoxypyrrolidine** is a base, the titrant will be a standardized strong acid (e.g., 0.1 M HCl). Add the titrant in small, precise increments using an automated burette.
- Data Acquisition: Record the pH value after each addition of titrant, allowing the solution to equilibrate at each step.[7]
- Data Analysis:
  - Plot the measured pH versus the volume of titrant added. This generates a titration curve.
  - Calculate the first derivative of the curve (ΔpH/ΔV). The peak of the first derivative plot corresponds to the equivalence point.
  - The pKa is the pH at the half-equivalence point (the point where half of the volume of titrant needed to reach the equivalence point has been added).[7]

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System Validation: The titration of a known standard (e.g., Tris buffer) should be performed to confirm the calibration of the pH meter and the concentration of the titrant.

Section 4: Safety and Handling

While a specific Safety Data Sheet (SDS) for **3-Butoxypyrrolidine** is not available, its structure suggests handling precautions similar to those for other substituted pyrrolidines and aliphatic amines.

- Engineering Controls: Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[8]
- Personal Protective Equipment (PPE): Wear standard PPE, including chemical-resistant gloves (e.g., nitrile), safety glasses or goggles, and a lab coat.[9]
- Handling: Avoid contact with skin, eyes, and clothing.[8][10] Wash hands thoroughly after handling.[9]
- Spills: In case of a spill, absorb with an inert material (e.g., sand, diatomaceous earth) and place in an appropriate container for disposal.[10] Prevent entry into drains and waterways.[10]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations.

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